

# (2-Iodo-5-methylphenyl)methanol proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Iodo-5-methylphenyl)methanol

Cat. No.: B8058622

[Get Quote](#)

Proper disposal of **(2-Iodo-5-methylphenyl)methanol** is crucial for laboratory safety and environmental protection. This compound is classified as a halogenated organic compound and requires specific handling and disposal procedures. Adherence to these guidelines minimizes risks to personnel and ensures compliance with regulatory standards.

## Immediate Safety and Handling

Before handling **(2-Iodo-5-methylphenyl)methanol**, it is imperative to consult the Safety Data Sheet (SDS) and be familiar with the necessary safety precautions.

### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.[\[1\]](#)
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors or dust.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Handling Procedures:

- Avoid contact with skin and eyes.[\[3\]](#)
- Do not breathe in dust, fumes, or vapors.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Keep away from heat, sparks, and open flames.[1][3][4][5]
- Use non-sparking tools and implement measures to prevent static discharge.[1][3][4][5]
- Wash hands thoroughly after handling the material.[1][4]

## Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect laboratory personnel.

### Spill Response:

- Evacuate non-essential personnel from the immediate area.[1]
- Eliminate all sources of ignition.[1][3]
- Ensure the area is well-ventilated.
- Wear appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).[1][2][3]
- Carefully collect the absorbed material and place it into a suitable, sealed, and properly labeled container for hazardous waste disposal.[1][2][3]

### First Aid:

- If Inhaled: Move the individual to fresh air. Seek medical attention if breathing becomes difficult.[1][4]
- If on Skin: Immediately remove contaminated clothing and rinse the affected area with plenty of water.[1][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.

- If Swallowed: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[[1](#)][[3](#)][[4](#)]

## Disposal Protocol for **(2-Iodo-5-methylphenyl)methanol**

As a halogenated organic compound, **(2-Iodo-5-methylphenyl)methanol** must be disposed of as hazardous waste. It should not be disposed of down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
  - Identify waste containing **(2-Iodo-5-methylphenyl)methanol** as "halogenated organic waste".[[2](#)][[6](#)][[7](#)]
  - This waste must be kept separate from non-halogenated organic waste, aqueous waste, and other reactive chemicals.[[2](#)][[6](#)][[7](#)][[8](#)] Do not mix with acids, bases, strong oxidizing agents, or heavy metals.[[2](#)][[8](#)]
- Waste Collection:
  - Collect the waste in a designated, compatible, and clearly labeled container. The container should be in good condition and have a secure, tight-fitting lid.[[2](#)][[9](#)]
  - The waste container must be labeled "Hazardous Waste" and clearly identify its contents, including "**(2-Iodo-5-methylphenyl)methanol**" and any other components.[[2](#)][[8](#)]
- Storage:
  - Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[[2](#)]
  - The storage area should be cool, dry, and well-ventilated.[[2](#)][[4](#)][[5](#)]
  - Ensure the use of secondary containment to prevent spills from spreading.[[2](#)]
- Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[\[1\]](#) [\[2\]](#)
- Halogenated organic wastes are typically sent for high-temperature incineration at a regulated facility.[\[6\]](#)

## Chemical and Physical Properties

A summary of the key quantitative data for **(2-Iodo-5-methylphenyl)methanol** is provided below.

Property	Value
CAS Number	220991-50-4 <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> IO
Molecular Weight	248.06 g/mol <a href="#">[10]</a>

## Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **(2-Iodo-5-methylphenyl)methanol**.

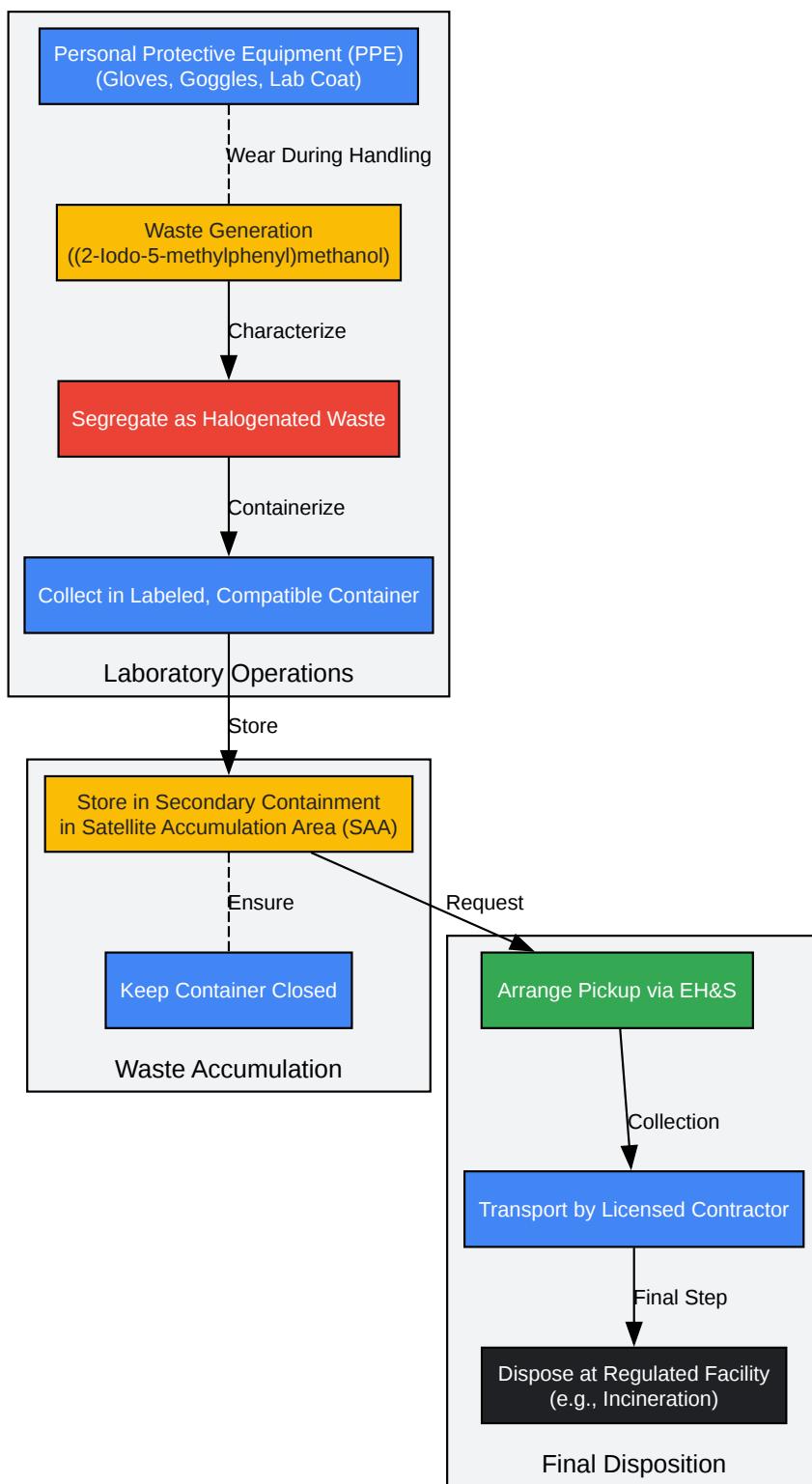


Figure 1. Disposal Workflow for (2-Iodo-5-methylphenyl)methanol

[Click to download full resolution via product page](#)

Caption: Disposal Workflow for **(2-Iodo-5-methylphenyl)methanol**

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. media.laballey.com [media.laballey.com]
- 2. campusoperations.temple.edu [campusoperations.temple.edu]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemos.de [chemos.de]
- 6. bucknell.edu [bucknell.edu]
- 7. Disposal Standards - Department of Biology, University of York [york.ac.uk]
- 8. 7.2 Organic Solvents [ehs.cornell.edu]
- 9. mtu.edu [mtu.edu]
- 10. cymitquimica.com [cymitquimica.com]
- 11. Synthonix, Inc > Benziodoxoles > (2-Iodo-5-methylphenyl)methanol - [K88967] [synthonix.com]
- 12. (2-iodo-5-Methylphenyl)Methanol Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [(2-iodo-5-methylphenyl)methanol proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8058622#2-iodo-5-methylphenyl-methanol-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)